

A Comprehensive Technical Guide to Stannane: Properties, Handling, and Applications

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Compound of Interest

Compound Name: Stannane

Cat. No.: B1208499

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This guide provides an in-depth overview of **stannane** (SnH_4), its physical properties, and the experimental protocols for its use, with a particular focus on its relevance to researchers, scientists, and professionals in drug development. **Stannanes**, particularly organostannanes, are pivotal reagents in organic synthesis, most notably in palladium-catalyzed cross-coupling reactions.

Core Properties of Stannane (SnH_4)

Stannane, the simplest tin hydride, is a colorless, toxic gas.^[1] Due to its instability, it is often generated in situ for immediate use in chemical reactions.^[2] Its physical properties are summarized in the table below.

Property	Value
CAS Number	2406-52-2 ^{[1][3][4][5][6]}
Molecular Formula	SnH_4 ^{[1][4][5][7]}
Molar Mass	122.71 g/mol ^[1]
Appearance	Colorless gas ^{[1][3][4]}
Density	5.4 g/L (gas) ^{[1][3][4]}
Melting Point	-146 °C ^{[1][3][4]}
Boiling Point	-52 °C ^{[1][3][4]}

Safety Precautions and Handling

Organotin compounds are known for their toxicity and require careful handling in a well-ventilated fume hood. Personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat, is mandatory. Many **stannanes** are air and moisture sensitive, necessitating the use of inert atmosphere techniques (e.g., nitrogen or argon gas).

Experimental Protocols: The Stille Coupling Reaction

A prominent application of organo**stannanes** is the Stille reaction, a versatile palladium-catalyzed cross-coupling reaction that forms a carbon-carbon bond between an organo**stannane** and an organic halide or pseudohalide.

General Workflow for Air-Sensitive Reagents:

The handling of air-sensitive reagents like many **stannane** derivatives follows a strict protocol to prevent decomposition and ensure reaction success. This workflow involves the use of an inert atmosphere and specialized glassware.

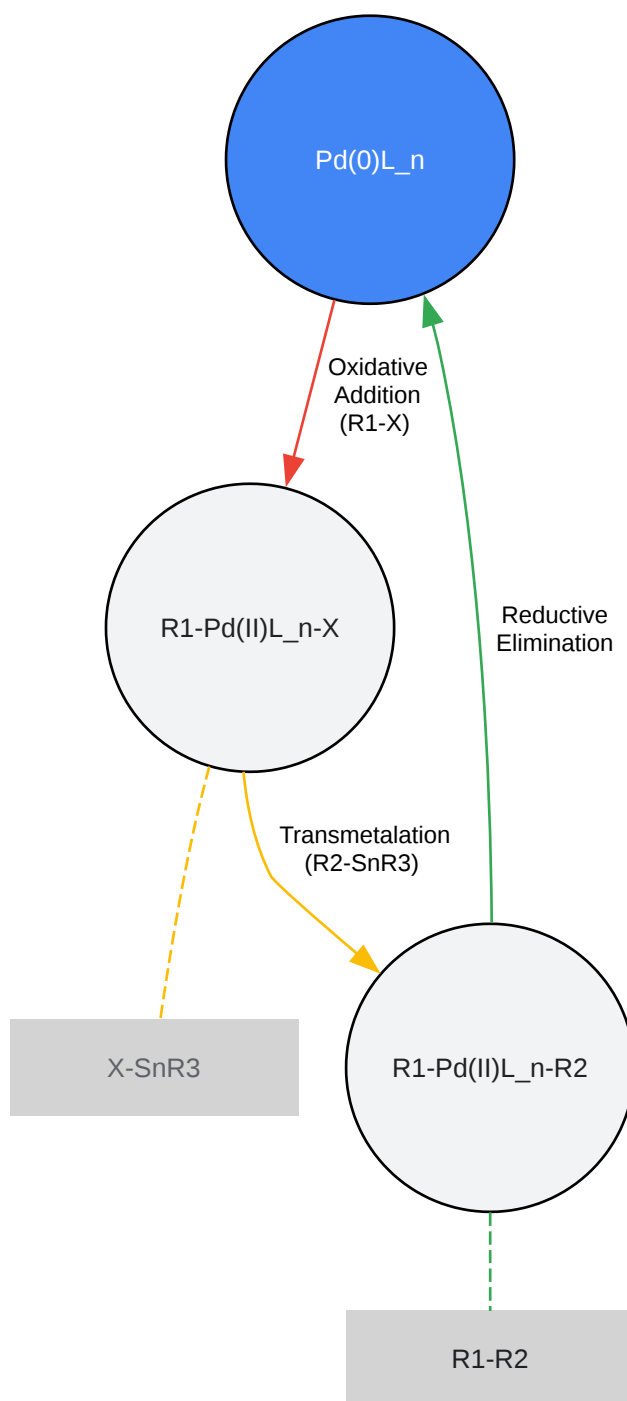


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General workflow for reactions with air-sensitive **stannanes**.

Catalytic Cycle of the Stille Reaction:

The mechanism of the Stille reaction proceeds through a catalytic cycle involving a palladium catalyst. The key steps are oxidative addition, transmetalation, and reductive elimination.



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Catalytic cycle of the Stille cross-coupling reaction.

Example Protocol: Synthesis of an Aryl-Aryl Compound via Stille Coupling

This protocol outlines the general steps for the synthesis of a biaryl compound using a palladium catalyst, an aryl halide, and an aryl**stannane**.

- **Preparation:** A round-bottom flask equipped with a magnetic stir bar and a condenser is dried in an oven and allowed to cool under a stream of inert gas.
- **Reagent Addition:** The flask is charged with the palladium catalyst (e.g., $\text{Pd(PPh}_3)_4$), the aryl halide, and an anhydrous solvent (e.g., toluene or THF) under the inert atmosphere.
- **Stannane Addition:** The aryl**stannane** is added to the reaction mixture via syringe.
- **Reaction:** The mixture is heated to reflux and stirred for several hours. The progress of the reaction is monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion, the reaction is cooled to room temperature and quenched, often with an aqueous solution of potassium fluoride to remove tin byproducts. The organic layer is separated, washed, dried, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by column chromatography to yield the desired biaryl compound.

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